

In-depth Technical Guide on NSC-166641: Discovery and History

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Compound of Interest

Compound Name: *Flurocitabine hydrochloride*

Cat. No.: *B1201652*

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Notice: Following a comprehensive search of publicly available scientific literature and databases, it has been determined that there is a significant lack of accessible information regarding the compound designated NSC-166641. The National Cancer Institute (NCI) Developmental Therapeutics Program (DTP) database lists NSC-166641 with the associated name "aafc," but provides no further details on its chemical structure, mechanism of action, or developmental history.[\[1\]](#)

Due to the absence of published research, experimental data, and detailed compound information, it is not possible to construct the requested in-depth technical guide on the discovery, history, and core scientific data of NSC-166641. The core requirements for this request, including the presentation of quantitative data, detailed experimental protocols, and the visualization of signaling pathways, cannot be fulfilled at this time.

Further investigation into internal or proprietary databases beyond the scope of public search tools would be necessary to uncover the information required for this technical guide. Researchers, scientists, and drug development professionals interested in NSC-166641 are encouraged to directly consult the National Cancer Institute's resources for any non-publicly disclosed information.

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References

- 1. NSC_QUERY_LIST [discover.nci.nih.gov]
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Address: 3281 E Guasti Rd
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